

# A Comprehensive Technical Guide to Stearoyl-Lactic Acid and its Derivatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stearoyllactic acid

Cat. No.: B15341764

[Get Quote](#)

This technical guide provides an in-depth overview of stearoyl-lactic acid and its primary salt derivatives, sodium stearoyl lactylate (SSL) and calcium stearoyl lactylate (CSL). Designed for researchers, scientists, and professionals in drug development, this document details their chemical properties, molecular structures, synthesis protocols, and analytical methodologies.

## Core Chemical Identity and Properties

Stearoyl-lactic acid is the esterification product of stearic acid and lactic acid. It is most commonly available and utilized in its salt forms, primarily sodium stearoyl lactylate (SSL) and calcium stearoyl lactylate (CSL). These compounds are widely used as emulsifiers and stabilizers in the food, cosmetic, and pharmaceutical industries.<sup>[1]</sup>

## Molecular Structures

The parent compound, stearoyl-lactic acid, consists of a stearic acid molecule linked to one or more lactic acid units via ester bonds. The sodium and calcium salts are formed by neutralizing the carboxylic acid group of the terminal lactic acid.

### Stearoyl-Lactic Acid

- IUPAC Name: 2-(2-octadecanoyloxypropanoyloxy)propanoic acid<sup>[2]</sup>
- Molecular Formula:  $C_{24}H_{44}O_6$ <sup>[2]</sup>
- CAS Number: 14440-80-3<sup>[2]</sup>

## Sodium Stearoyl Lactylate (SSL)

- IUPAC Name: Sodium 2-(2-octadecanoyloxypropanoyloxy)propanoate[3]
- Molecular Formula:  $C_{24}H_{43}NaO_6$ [4]
- CAS Number: 25383-99-7[3][5]

## Calcium Stearoyl Lactylate (CSL)

- IUPAC Name: Calcium bis(2-(2-octadecanoyloxypropanoyloxy)propanoate)[6]
- Molecular Formula:  $C_{48}H_{86}CaO_{12}$ [7]
- CAS Number: 5793-94-2[6][8]

## Physicochemical Properties

The quantitative properties of stearoyl-lactic acid and its salts are summarized in the tables below, providing a comparative overview of their key characteristics.

Table 1: General Properties of Stearoyl-Lactic Acid and its Salts

Property	Stearoyl-Lactic Acid	Sodium Stearoyl Lactylate (SSL)	Calcium Stearoyl Lactylate (CSL)
Molecular Weight (g/mol)	428.6[2]	450.6[4]	895.3[7]
Appearance	-	Cream-colored powder or brittle solid[3]	Cream-colored powder[6]
Solubility	Insoluble in water[9]	Dispersible in warm water; soluble in ethanol and hot oils[3][5]	Slightly soluble in hot water[6][7]

Table 2: Technical Specifications

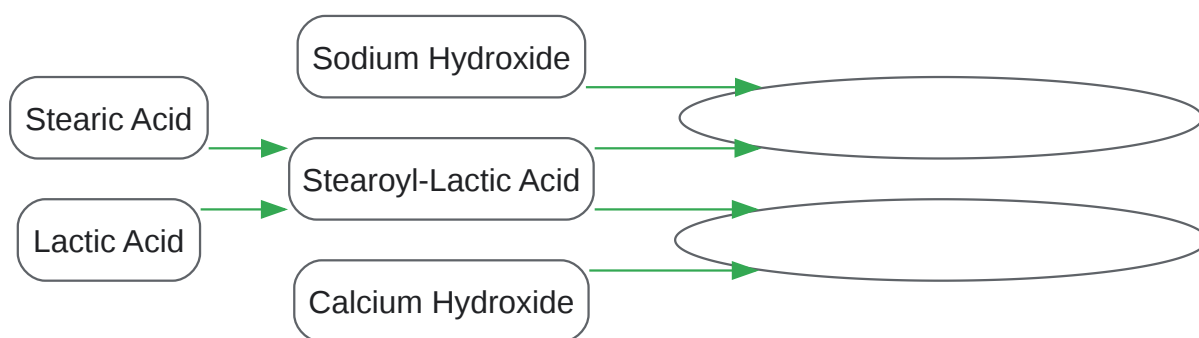
Parameter	Sodium Stearoyl Lactylate (SSL)	Calcium Stearoyl Lactylate (CSL)
HLB Value	10-12[3][5]	5.1[6]
Melting Point (°C)	-	45[6]
Acid Value (mg KOH/g)	60 - 130[4]	50 - 130[7]
Ester Value (mg KOH/g)	120 - 190[10]	125 - 164[8]

## Synthesis and Manufacturing

The synthesis of stearyl lactylates involves the esterification of stearic acid with lactic acid. Commercial production typically results in a mixture of stearyl lactic acids and their polymers, which are then neutralized to form the corresponding salts.[5]

## Logical Relationship of Synthesis

The following diagram illustrates the relationship between the reactants and the final products in the synthesis of sodium and calcium stearyl lactylates.



[Click to download full resolution via product page](#)

Synthesis of Stearyl Lactylates

## Experimental Synthesis Protocols

Two primary methods for the laboratory synthesis of stearyl lactylates are direct esterification and a method involving an acid chloride intermediate.[11]

## Protocol 1: Base-Catalyzed Direct Esterification[11]

- Reactants: Stearic acid and lactic acid.
- Catalyst: A suitable base catalyst.
- Procedure:
  - The reactants are combined in a reaction vessel.
  - The mixture is heated under reduced pressure to facilitate the removal of water formed during the esterification.
  - The reaction is continued until the acid value of the mixture becomes constant.
  - The resulting stearyl-lactic acid is then cooled.
- Neutralization (for SSL):
  - The stearyl-lactic acid is dissolved in methanol.
  - A calculated amount of alcoholic sodium hydroxide is added dropwise until the phenolphthalein endpoint is reached.
  - The mixture is heated to 60°C for 15 minutes and then cooled.
  - Methanol is removed under reduced pressure.
  - The product is washed with warm water to remove excess alkali, followed by crystallization at 5°C and vacuum drying.

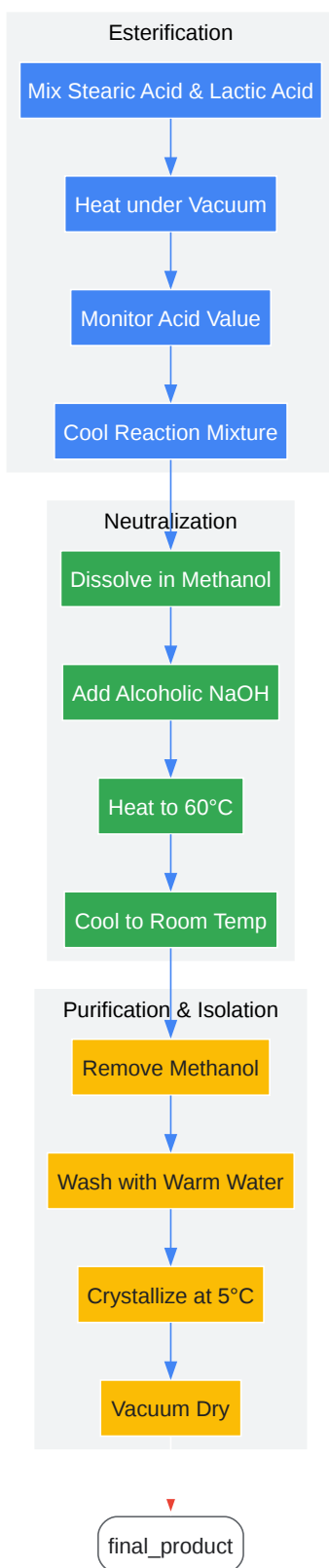
## Protocol 2: Esterification via Acid Chloride Intermediate[11]

- Reactants: Lactic acid and stearyl chloride.
- Procedure:
  - Stearyl chloride dissolved in ethyl acetate is added dropwise to cold lactic acid over 30 minutes, with a gradual temperature increase to 70°C.

- The reaction mixture is stirred at a constant temperature for one hour.
- The subsequent neutralization to form the salt follows a similar procedure as in Protocol 1.

## Experimental Workflow for Sodium Stearoyl Lactylate Synthesis

The following diagram outlines the key steps in the synthesis of Sodium Stearoyl Lactylate.



[Click to download full resolution via product page](#)

### Synthesis Workflow for SSL

## Analytical Methods

The analysis of stearyl lactylates is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are two common techniques employed for their determination in various matrices.<sup>[12]</sup>

A study by Kubota et al. (2012) utilized Thin Layer Chromatography (TLC) and Liquid Chromatography with Mass Spectrometry (LC-MS) to identify and quantify the components of commercial SSL. The analysis revealed the composition to be approximately 8.4% lactic acid, 15% stearic acid, 57% stearyl lactate (SL), and 13% stearyl-2-lactylate (SLL).<sup>[13]</sup>

For quantitative analysis, methods often involve saponification of the stearyl lactylate followed by derivatization of the liberated lactic acid for detection by HPLC.<sup>[14]</sup>

## Applications in Research and Development

While extensively used in the food and cosmetic industries, the emulsifying and stabilizing properties of stearyl lactylates present potential for applications in drug delivery systems.<sup>[1]</sup> Their ability to form stable emulsions could be leveraged for the formulation of poorly water-soluble drugs. Further research is warranted to explore their biocompatibility and efficacy in various drug delivery contexts. At present, there is limited literature available on the specific signaling pathways modulated by stearyl-lactic acid or its derivatives.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SODIUM STEAROYL LACTYLATE - Ataman Kimya [atamanchemicals.com]
- 2. Stearyl lactylate | C<sub>24</sub>H<sub>44</sub>O<sub>6</sub> | CID 22038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sodium stearyl lactylate - Wikipedia [en.wikipedia.org]
- 4. Sodium Stearyl Lactylate | C<sub>24</sub>H<sub>43</sub>NaO<sub>6</sub> | CID 23671849 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. SODIUM STEAROYL-2-LACTYLATE - Ataman Kimya [atamanchemicals.com]
- 6. Calcium stearoyl-2-lactylate - Wikipedia [en.wikipedia.org]
- 7. Calcium stearoyl-2-lactylate | C48H86CaO12 | CID 22037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. savannahgoa.com [savannahgoa.com]
- 9. stearoyl lactic acid [flavscents.com]
- 10. dairychi.com [dairychi.com]
- 11. issstindian.org [issstindian.org]
- 12. High-performance liquid chromatography and gas chromatography to set the analysis method of stearoyl lactylate, a food emulsifier - PMC [pmc.ncbi.nlm.nih.gov]
- 13. [LC-MS analysis of commercial sodium stearoyl lactylate components] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Determination of sodium stearoyl lactylates in foods using HPLC after derivatization with 2-nitrophenyl hydrazine [jstage.jst.go.jp]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Stearoyl-Lactic Acid and its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15341764#stearoyl-lactic-acid-cas-number-and-molecular-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)